

Application Notes: Large-Scale Synthesis of Acetylmalononitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Acetylmalononitrile**

Cat. No.: **B072418**

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Disclaimer: This document provides a summary of publicly available information regarding the synthesis of **Acetylmalononitrile**. It is intended for informational purposes for qualified professionals and is not a substitute for a validated, in-house protocol. All chemical syntheses, particularly at a large scale, must be preceded by a thorough literature review, risk assessment, and hazard analysis. Appropriate personal protective equipment (PPE) and engineering controls are mandatory.

Introduction

Acetylmalononitrile (CAS No. 1187-11-7) is a versatile chemical intermediate used in organic synthesis.^{[1][2]} As a malononitrile derivative, it serves as a valuable building block for the synthesis of various heterocyclic compounds and other complex molecules.^[3] Its utility is noted in the preparation of masked acyl cyanide (MAC) reagents, which are important synthons in medicinal chemistry.^[4] These notes outline the key physicochemical properties, a general synthesis pathway, and critical safety considerations for the large-scale preparation of **Acetylmalononitrile**.

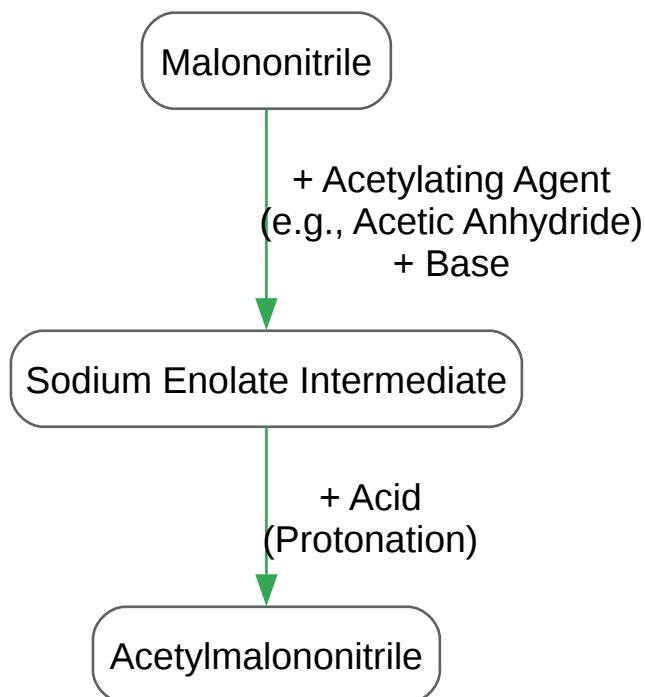
Physicochemical Properties

Acetylmalononitrile is typically a beige crystalline powder.^[1] A summary of its key properties is presented below.

Property	Value	Reference
CAS Number	1187-11-7	[2]
Molecular Formula	C ₅ H ₄ N ₂ O	[1] [5]
Molecular Weight	108.10 g/mol	[1] [5]
Appearance	Beige crystalline powder	[1]
Melting Point	138-141 °C	[1] [2]
Boiling Point	152.7 °C at 760 mmHg	[1]
Density	1.133 g/cm ³	[1]
SMILES	CC(=O)C(C#N)C#N	[1]
InChI Key	FGRLXMMNNTHBYKL- UHFFFAOYSA-N	[1]

Synthesis Pathway Overview

The synthesis of **Acetylmalononitrile** is commonly achieved through the acetylation of malononitrile. A scalable, two-step synthesis has been described which involves the formation of a sodium enolate intermediate, followed by protonation to yield the final product.[\[4\]](#)

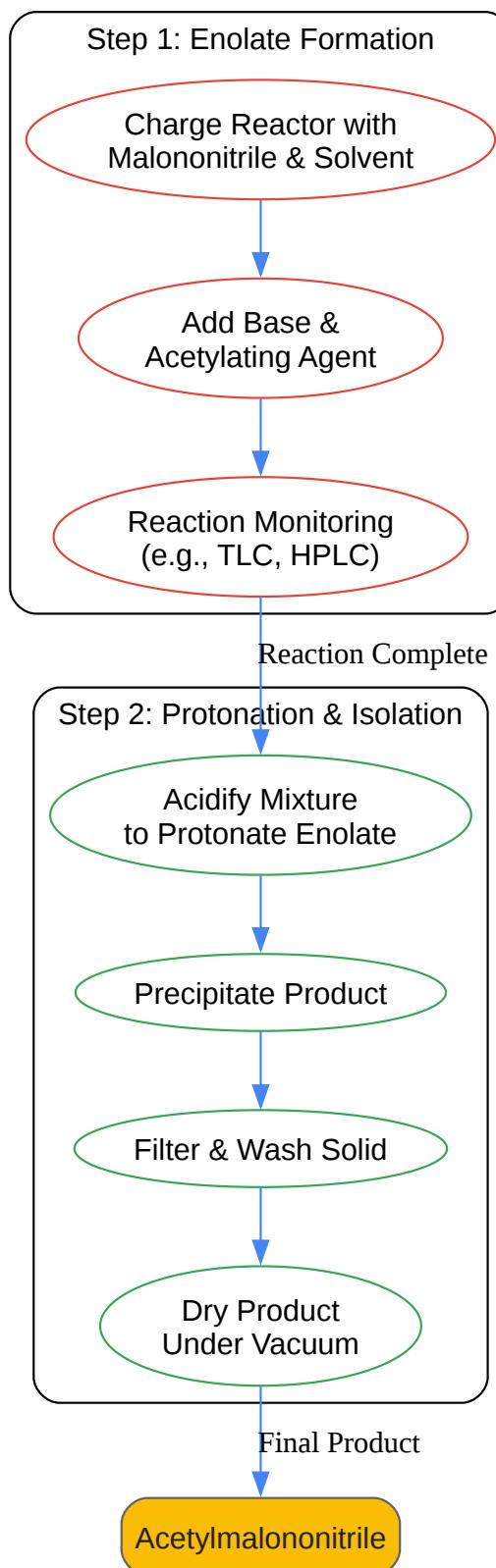


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Caption: General reaction pathway for **Acetylmalononitrile** synthesis.

Experimental Protocol Outline

The following outlines a general workflow for the synthesis of **Acetylmalononitrile** based on literature precedents.^[4] This is not a detailed, step-by-step protocol and requires adaptation and optimization by a qualified chemist.

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Caption: Experimental workflow for **Acetylmalononitrile** synthesis.

Methodology Details:

- Step 1: Enolate Formation: The reaction typically involves the acetylation of malononitrile.[\[4\]](#) This can be performed using an appropriate acetylating agent in a suitable solvent. The mixture may be thick, requiring sufficient solvent for effective stirring, especially on a larger scale.[\[4\]](#)
- Step 2: Protonation and Isolation: After the initial reaction is complete, the resulting enolate is protonated, often by the addition of an acid. This causes the **Acetylmalononitrile** to precipitate out of the solution.
- Purification: The crude product is typically isolated by filtration. Washing the solid with a suitable solvent (e.g., acetone) can improve purity.[\[4\]](#) The final product is then dried under vacuum. **Acetylmalononitrile** is reported to be a bench-stable solid that can be stored for extended periods without special precautions.[\[4\]](#)

Safety and Handling

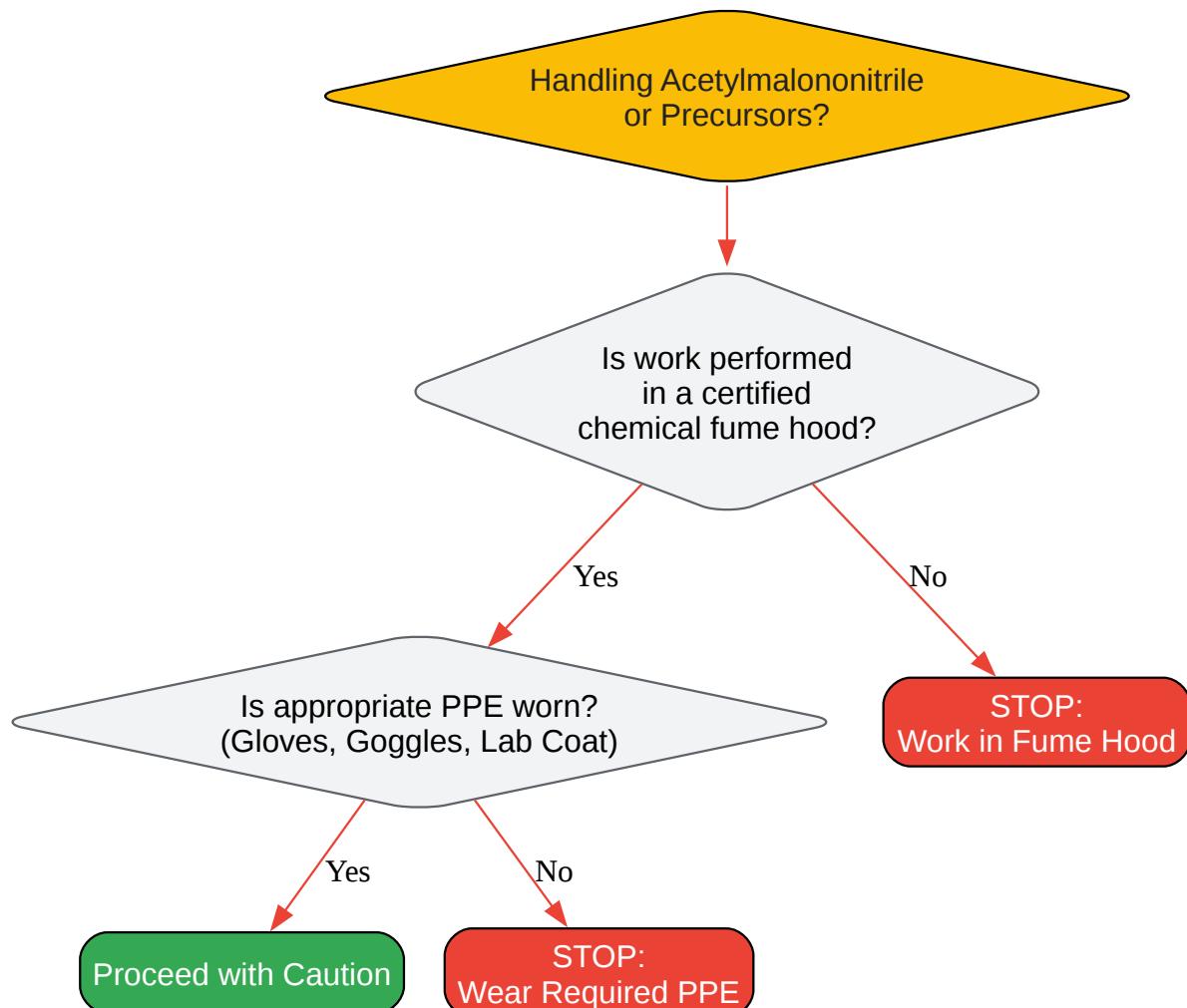
Both the precursor, malononitrile, and the product, **Acetylmalononitrile**, are hazardous chemicals. Extreme caution must be exercised during handling.

Hazard Summary:

Compound	GHS Classification	Key Hazards
Malononitrile	Acute Tox. 3 (Oral, Dermal, Inhalation), Aquatic Acute 1, Aquatic Chronic 1	Toxic if swallowed, in contact with skin, or if inhaled. [6] [7] Very toxic to aquatic life with long-lasting effects. [6] [7]
Acetylmalononitrile	Acute Tox. 4 (Oral, Dermal), Skin Irrit. 2, Eye Irrit. 2, STOT SE 3	Harmful if swallowed or in contact with skin. Causes skin and serious eye irritation. May cause respiratory irritation.

Mandatory Precautions:

- Engineering Controls: All operations should be conducted in a well-ventilated chemical fume hood.[6]
- Personal Protective Equipment (PPE): Standard PPE includes safety goggles, a lab coat, and chemical-resistant gloves. For handling malononitrile, more stringent measures, including respiratory protection, may be necessary.[6]
- Handling: Avoid breathing dust, fumes, or vapors.[6] Prevent contact with skin and eyes. Wash hands thoroughly after handling.[6] Do not eat, drink, or smoke in the work area.[6]
- Disposal: All waste must be treated as hazardous and disposed of according to local, state, and federal regulations.[7] Avoid release to the environment.[6]

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Caption: Safety decision workflow for handling synthesis reagents.

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